

An In-depth Technical Guide to the Physicochemical Properties of Stannic Chromate

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Compound of Interest

Compound Name:	<i>Tin chromate</i>
CAS No.:	38455-77-5
Cat. No.:	B14674120

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stannic chromate, with the chemical formula $\text{Sn}(\text{CrO}_4)_2$, is an inorganic compound characterized by its distinct brownish-yellow crystalline appearance.^{[1][2]} While primarily utilized as a pigment for coloring porcelain and china in hues of rose and violet, its physicochemical properties are of interest in various scientific and industrial applications.^{[1][2]} ^[3] This technical guide provides a comprehensive overview of the core physicochemical properties of stannic chromate, detailed experimental protocols for its synthesis, and a summary of its known hazards. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter or have an interest in this compound.

Core Physicochemical Properties

Stannic chromate is a solid material at room temperature.[4] A summary of its key quantitative and qualitative physicochemical properties is presented in Table 1.

Property	Value	References
Chemical Formula	$\text{Sn}(\text{CrO}_4)_2$ or $\text{Cr}_2\text{O}_8\text{Sn}$	[3][5][6][7]
Molecular Weight	Approximately 350.70 g/mol	[2][3][5]
Appearance	Brownish-yellow crystalline powder	[2]
Solubility in Water	Reported as soluble, partially soluble, and slightly soluble.	[2][3]
Melting Point	Decomposes upon heating.	[2]
Boiling Point	Not applicable; decomposes upon heating.	[4]
CAS Registry Number	10101-75-4	[8][7]

Experimental Protocols

Synthesis of Stannic Chromate

The primary method for the synthesis of stannic chromate involves the reaction of stannic hydroxide with chromic acid. While specific, detailed experimental protocols for this exact synthesis are not readily available in the reviewed literature, a plausible procedure can be outlined based on general principles of inorganic synthesis.

Materials:

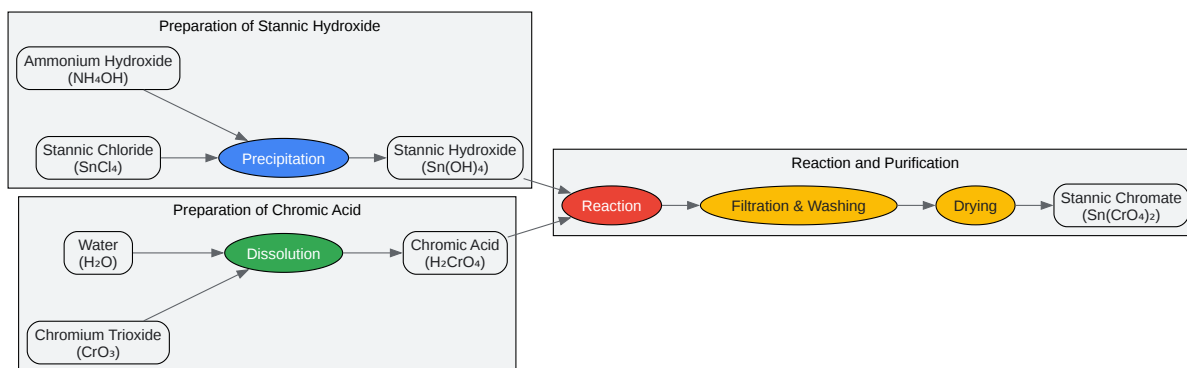
- Stannic chloride (SnCl_4) or another soluble tin(IV) salt
- Ammonium hydroxide (NH_4OH)
- Chromium trioxide (CrO_3)
- Distilled water

- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware
- Drying oven

Procedure:

- **Preparation of Stannic Hydroxide:** A solution of a soluble tin(IV) salt, such as stannic chloride, is prepared in distilled water. To this solution, an excess of ammonium hydroxide is added with constant stirring to precipitate stannic hydroxide ($\text{Sn}(\text{OH})_4$). The precipitate is then filtered, washed thoroughly with distilled water to remove any soluble impurities, and can be used as a wet paste for the next step.
- **Preparation of Chromic Acid:** Chromic acid (H_2CrO_4) is typically prepared in situ by the acidification of a chromate or dichromate salt, or by dissolving chromium trioxide (CrO_3) in water.
- **Reaction:** The freshly prepared stannic hydroxide is suspended in distilled water. To this suspension, a stoichiometric amount of chromic acid solution is added slowly with vigorous stirring. The reaction mixture is then gently heated to facilitate the completion of the reaction.
- **Isolation and Purification:** The resulting brownish-yellow precipitate of stannic chromate is isolated by filtration using a Buchner funnel. The precipitate is then washed several times with distilled water to remove any unreacted starting materials or soluble byproducts.
- **Drying:** The purified stannic chromate is dried in an oven at a low temperature (e.g., 60-80 °C) to avoid decomposition.

Diagram of the Synthesis Workflow:



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Caption: A flowchart illustrating the synthesis of stannic chromate.

Hazard Information and Safety Precautions

Stannic chromate is classified as a toxic material. Compounds containing hexavalent chromium are known to be carcinogenic and pose significant health risks. The hazards associated with chromates include toxicity upon inhalation and skin contact, and they are also considered environmental hazards.

Handling and Storage:

- **Personal Protective Equipment (PPE):** When handling stannic chromate, appropriate PPE, including gloves, safety goggles, and a lab coat, should be worn. In cases where dust may be generated, a respirator is recommended.

- Ventilation: Work should be conducted in a well-ventilated area or under a fume hood to minimize inhalation exposure.
- Storage: Stannic chromate should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.

Given the toxic nature of chromates, all waste containing stannic chromate should be disposed of in accordance with local, state, and federal regulations for hazardous waste.

Applications and Relevance in Drug Development

The primary application of stannic chromate is as a pigment in the ceramics industry.^{[1][2][3]} There is currently no direct application of stannic chromate in drug development due to the inherent toxicity of hexavalent chromium. However, understanding the properties and synthesis of such inorganic compounds can be relevant in the broader context of materials science and toxicology studies within the pharmaceutical industry. For instance, knowledge of the stability and reactivity of metal complexes can inform the design of safer materials or the development of protocols for handling and mitigating the risks of toxic compounds.

Conclusion

Stannic chromate is a brownish-yellow crystalline solid with a well-defined chemical formula and molecular weight. While its solubility in water is variably reported, it is known to decompose upon heating. Its synthesis is achieved through the reaction of stannic hydroxide and chromic acid. Due to the presence of hexavalent chromium, stannic chromate is a toxic and hazardous material, requiring careful handling and disposal. Its application is primarily in the field of pigments, with no direct role in drug development. This guide provides essential technical information for professionals who may encounter this compound in their research or industrial practices.

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